

Protocol for using sodium propynesulfonate as Class II nickel brightener

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Compound of Interest

Compound Name: *1-Propyne-1-sulfonic acid, sodium salt*

CAS No.: 28672-98-2

Cat. No.: B14687028

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Application Note: Protocol for Sodium Propynesulfonate (PS) as a Class II Nickel Brightener

Part 1: Executive Summary

This technical guide outlines the protocol for utilizing Sodium Propynesulfonate (PS) (CAS: 55947-46-1) as a Class II brightener in Watts nickel electroplating systems. Unlike Class I brighteners (e.g., Saccharin) which provide grain refinement and compressive stress, PS acts as a leveling agent and secondary brightener, particularly effective in enhancing low current density (LCD) areas and throwing power.

Key Value Proposition:

- **Leveling:** Preferential adsorption on micro-peaks creates a smooth, mirror-like finish.
- **LCD Brightness:** Superior coverage in recessed areas compared to standard acetylenic alcohols (e.g., butynediol).
- **Synergy:** Works in concert with Class I brighteners to neutralize internal stress.

Part 2: Chemical Profile & Mechanism

Compound: Sodium Propynesulfonate (PS) CAS: 55947-46-1 Structure:

Classification: Class II Brightener (Leveler)[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanism of Action

The efficacy of PS relies on the Langmuir Adsorption Isotherm. The acetylenic triple bond () functions as the active adsorption site.

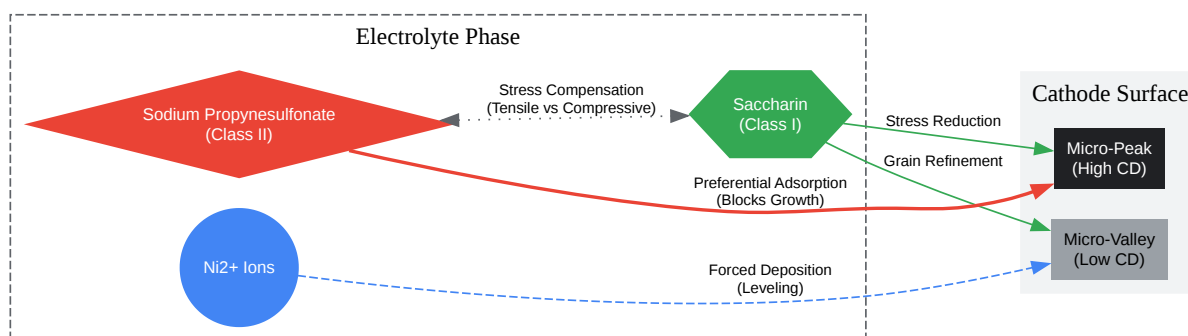
- **Preferential Adsorption:** PS molecules diffuse through the cathode diffusion layer. They adsorb preferentially onto high-current density points (micro-peaks/protrusions) on the cathode surface.
- **Inhibition:** The adsorbed PS inhibits metal reduction at these peaks, forcing the nickel ions () to deposit into the "valleys" (micro-recesses). This process is defined as Leveling.
- **Hydrogenation:** During deposition, the triple bond is partially hydrogenated at the cathode. This reaction consumes the brightener, necessitating replenishment.

Synergistic Stress Control

A critical aspect of this protocol is the balance between Class I and Class II agents.

- **Class II (PS):** Induces Tensile Stress (can cause cracking/peeling if used alone).
- **Class I (Saccharin):** Induces Compressive Stress.[\[4\]](#)
- **Result:** The correct ratio yields a deposit with near-zero internal stress and high ductility.

DOT Diagram 1: Synergistic Mechanism of Action



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Figure 1: Mechanistic interaction showing PS blocking micro-peaks to force leveling, while Saccharin manages stress.

Part 3: Experimental Protocol

Bath Formulation (Watts Nickel Base)

Prepare the base electrolyte using high-purity salts to prevent impurity interference.

Table 1: Optimized Bath Composition

Component	Concentration Range	Function
Nickel Sulfate ()	250 - 300 g/L	Main source of Nickel ions.
Nickel Chloride ()	40 - 60 g/L	Increases conductivity; aids anode corrosion.
Boric Acid ()	40 - 50 g/L	Buffer; prevents pH spikes at the cathode interface.
Saccharin (Class I)	1.0 - 3.0 g/L	Primary stress reducer; grain refiner.
Sodium Propynesulfonate (Class II)	0.05 - 0.2 g/L	Target Brightener & Leveler.
Wetting Agent (e.g., Sodium Lauryl Sulfate)	0.1 - 0.5 g/L	Prevents hydrogen pitting.

Operating Conditions:

- pH: 4.0 – 4.8 (Electrometric)
- Temperature: 50°C – 60°C
- Current Density (CD): 2 – 8 A/dm²
- Agitation: Air or Mechanical (Required for leveling)

Preparation of PS Stock Solution

Direct addition of solid PS is discouraged due to weighing errors at low masses.

- Weigh 10.0 g of Sodium Propynesulfonate powder.
- Dissolve in 1000 mL of deionized water.
- Concentration: 10 mg/mL (1% Solution).

- Dosing: To achieve 0.1 g/L in a 1-liter plating bath, add 10 mL of this stock solution.

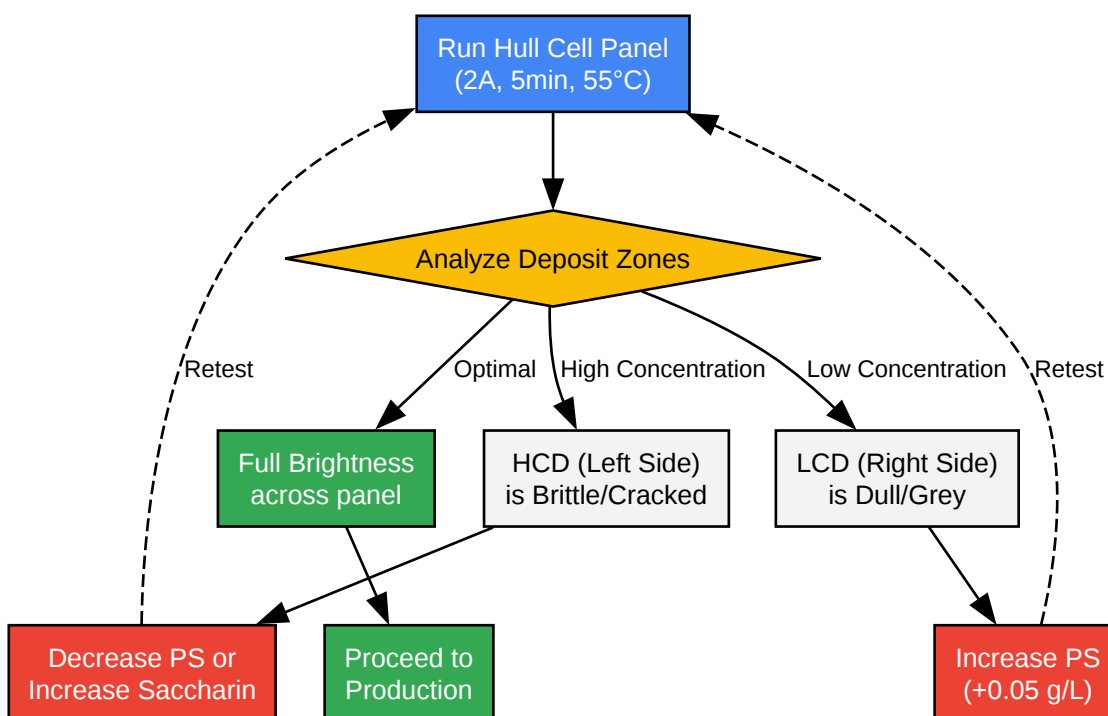
Hull Cell Optimization (Self-Validating Step)

The Hull Cell is the standard method to validate the brightener range before production.

Protocol:

- Setup: 267 mL Hull Cell, Brass panel (cleaned and activated).
- Condition: 2 Amps, 5 minutes, 55°C, Agitated.
- Evaluation: Read the panel from left (High CD) to right (Low CD).

DOT Diagram 2: Hull Cell Optimization Logic



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Figure 2: Decision matrix for optimizing Sodium Propylenesulfonate concentration using Hull Cell analysis.

Part 4: Troubleshooting & Quality Control

Common defects often stem from the imbalance between the Class I and Class II brighteners.

Table 2: Troubleshooting Matrix

Defect Observation	Probable Cause	Corrective Action
Dark/Zebra Stripes in LCD	Low PS concentration; Metallic impurities (Cu, Zn).	1. Add PS Stock (2-5 mL/L). 2. Electrolyse (Dummy plate) at low CD.
Brittle Deposit / Peeling	Excess PS; Low Saccharin; High pH.	1. Stop PS addition. 2. Add Saccharin (0.5 g/L). 3. Carbon treat if severe.
Pitting (Pinholes)	Low Wetting Agent; Organic contamination.	Check surface tension; Add Wetter; Check filtration.
Haze in Mid-CD	Imbalance of Class I/II; Passive Anode.	Adjust Ratio. Ensure Anode area is 2:1 to Cathode.

Part 5: References

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